

An In-depth Technical Guide to the Physical Properties of Diisobutyl Disulfide

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Compound of Interest

Compound Name: Diisobutyl disulfide

Cat. No.: B074427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of two key physical properties of **diisobutyl disulfide** (CAS No: 1518-72-5): its boiling point and density. The information is compiled and presented to be a reliable resource for laboratory and research applications.

Quantitative Data Summary

The boiling point and density of **diisobutyl disulfide** have been reported across various sources. It is critical to note that the boiling point is significantly dependent on pressure.

Physical Property	Value	Conditions	Source(s)
Boiling Point	109 °C	at 13 mmHg	[1][2][3][4]
~220.63 °C	at 760 mmHg (estimated)	[5]	
215 °C	Not Specified	[6]	
Density	0.93 g/cm ³	at 20 °C	[1][2][3]
0.928 g/mL	Not Specified	[6]	

Experimental Protocols

While the specific experimental protocols used by each supplier to determine the cited values are not publicly available, this section outlines the standard, widely accepted laboratory methodologies for determining the boiling point and density of liquid chemical compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially when values are reported at reduced pressures, specific apparatus is required.

- **Distillation Method:** A common and straightforward method involves the simple distillation of the liquid.^{[3][5]} The sample (typically >5 mL) is heated in a distillation flask, and the temperature of the vapor that distills is measured.^{[3][5]} The thermometer bulb must be positioned correctly in the vapor path to get an accurate reading.^[3] It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.^[5]
- **Micro Boiling Point (Thiele Tube) Method:** This technique is ideal for small sample volumes (<0.5 mL).^[3] A small amount of the liquid is placed in a fusion tube, along with an inverted, sealed-end capillary tube.^[3] The assembly is heated in an oil bath within a Thiele tube, which ensures uniform heating.^[3] As the liquid heats, air trapped in the capillary is expelled.^[7] The boiling point is the temperature at which, upon cooling, the liquid is drawn back into the capillary tube.^{[3][7][8]}

Determination of Density

Density is the mass of a substance per unit of volume.^{[9][10]} Temperature must be controlled and recorded as it influences density.

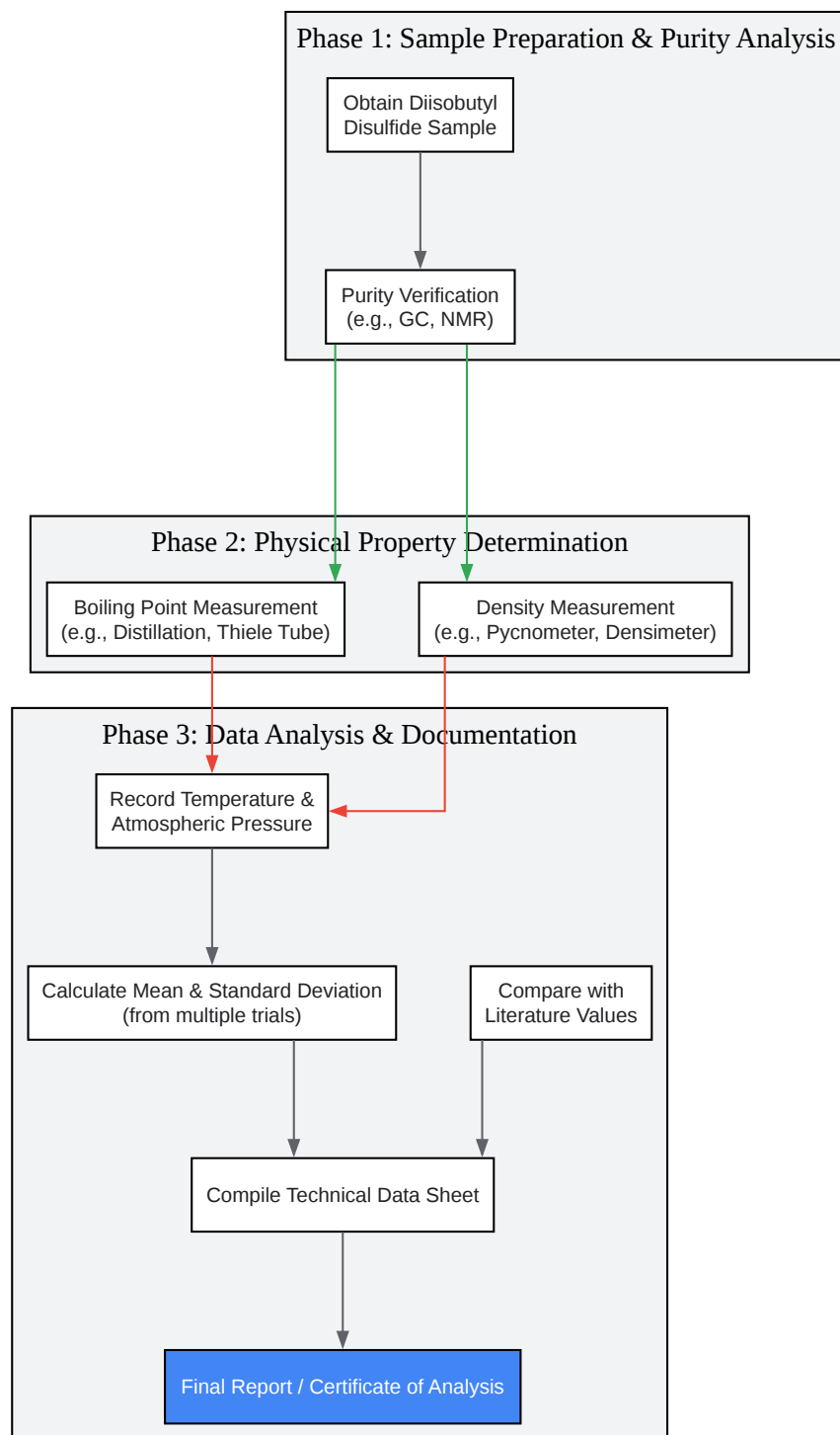
- **Pycnometry:** This is a highly accurate method for determining the density of liquids.^{[4][9]} A pycnometer, a glass flask with a precisely known volume, is weighed when empty, then when filled with the sample liquid. The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass by the known volume of the pycnometer.^[4]
- **Hydrometer Method:** A hydrometer is an instrument that is floated in the liquid to measure its relative density.^[10] The hydrometer is calibrated to be read directly from a scale at the point

where the liquid surface meets the stem.^[10] This method is fast but generally less accurate than pycnometry.

- **Vibrating Tube Densimeter:** This modern, automated method measures the oscillation frequency of a U-shaped tube filled with the sample liquid.^{[4][9]} The frequency changes based on the density of the liquid in the tube.^[4] This technique is rapid, requires a small sample volume, and provides high accuracy.^[4]

Visualization of Workflow

The following diagram illustrates a generalized workflow for the characterization and documentation of the physical properties of a chemical substance like **diisobutyl disulfide**.



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Caption: Workflow for Physical Property Characterization.

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